

Technical Support Center: Cbz-Ornithine Integrity During Peptide Cleavage

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Compound of Interest

Compound Name: *N5-Cbz-D-ornithine methyl ester*
HCl

Cat. No.: *B15285400*

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Introduction: The Cbz-Ornithine Paradox

In modern Solid-Phase Peptide Synthesis (SPPS), N-delta-benzyloxycarbonyl-L-ornithine (Cbz-Orn) is frequently employed when orthogonal protection is required. Unlike the acid-labile Boc group or the base-labile Fmoc group, the Cbz (Z) group is theoretically stable to the standard Trifluoroacetic Acid (TFA) cleavage conditions used in Fmoc chemistry. This allows researchers to retain the protecting group on the ornithine side chain for post-cleavage modifications or to prevent lactamization.

However, users often report the unintentional partial or total loss of the Cbz group during final cleavage. This guide addresses the critical role of scavengers—specifically Thioanisole—in this phenomenon and provides validated protocols to ensure peptide integrity.

Module 1: Unintentional Cbz Cleavage

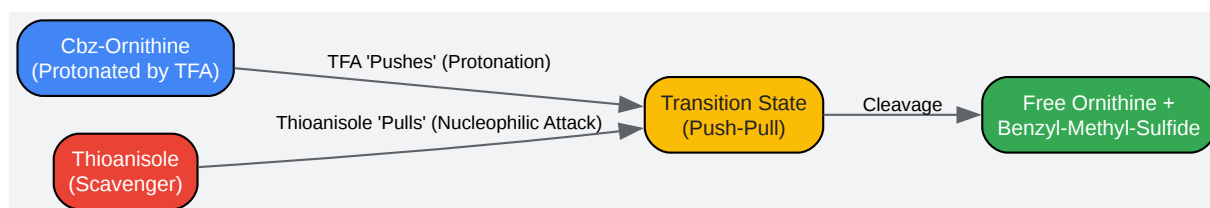
Q: Why is my Cbz group disappearing during standard TFA cleavage?

Diagnosis: If you are observing a mass shift corresponding to the loss of the Benzyloxycarbonyl group (-134 Da) or a mixture of protected and deprotected species, you are likely using a cleavage cocktail containing Thioanisole.

The Mechanism (The "Push-Pull" Effect): While Cbz is stable in 95% TFA, the addition of Thioanisole changes the reaction kinetics. This is known as the "Push-Pull" mechanism (first described by Kiso et al.).

- Push: TFA protonates the carbonyl oxygen of the carbamate (Cbz).[1]
- Pull: Thioanisole, acting as a soft nucleophile, attacks the benzylic carbon.
- Result: The C-O bond cleaves, releasing the free amine and a benzyl-sulfonium species, effectively deprotecting the Ornithine.

Visualizing the Mechanism



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Figure 1: The "Push-Pull" mechanism where Thioanisole facilitates acidolytic cleavage of the Cbz group, which is otherwise stable in TFA.[2][3][4]

Module 2: Scavenger Selection & Protocols

Q: Which scavenger cocktail should I use to RETAIN the Cbz group?

To preserve the Cbz group, you must avoid "soft" nucleophiles that can attack the benzyl cation precursor.

Scavenger Compatibility Matrix

Scavenger	Role	Impact on Cbz-Ornithine	Recommendation
Thioanisole	Met/Cys protection	High Risk (Promotes Cleavage)	AVOID
EDT (Ethanedithiol)	Cys/Trp scavenger	Moderate Risk (Can facilitate cleavage)	Use with Caution
TIPS (Triisopropylsilane)	Cation Trap	Safe (Sterically hindered)	HIGHLY RECOMMENDED
Water	General Scavenger	Safe	Recommended
Phenol	Tyr/Trp protection	Safe	Recommended

Protocol A: The "Safe" Cocktail (Cbz Retention)

Use this for peptides containing Cbz-Ornithine where the Cbz must remain intact.

Reagents:

- Trifluoroacetic Acid (TFA): HPLC Grade
- Triisopropylsilane (TIPS)
- Deionized Water (H₂O)

Procedure:

- Preparation: In a fume hood, prepare a mixture of 95% TFA, 2.5% TIPS, and 2.5% H₂O.
 - Note: If the peptide contains multiple Trp/Tyr residues, phenol (2.5%) can be added, reducing TFA to 92.5%.
- Incubation: Add the cocktail to the dry resin (10 mL per gram of resin).
- Time: Shake at room temperature for 2 hours.

- Warning: Do not exceed 3 hours. Prolonged exposure even in "safe" cocktails can lead to minor degradation.
- Precipitation: Filter the resin and precipitate the filtrate in cold diethyl ether.

Protocol B: The "Stripping" Cocktail (Cbz Removal)

Use this ONLY if you intentionally want to remove the Cbz group during cleavage (rare).

Reagents:

- TFA / Thioanisole / TFMSA (Trifluoromethanesulfonic acid)

Procedure:

- Prepare TFA / Thioanisole (90:10).
- Add to resin and cool to 0°C.
- Add TFMSA dropwise (to 10% final volume) if Thioanisole/TFA alone is insufficient for your specific sequence.
- Note: This is harsh and may damage sensitive residues (Trp, Met).

Module 3: Side Reactions (Lactamization)

Q: I see a mass of [M-18] in my spectrum. Is this related to Ornithine?

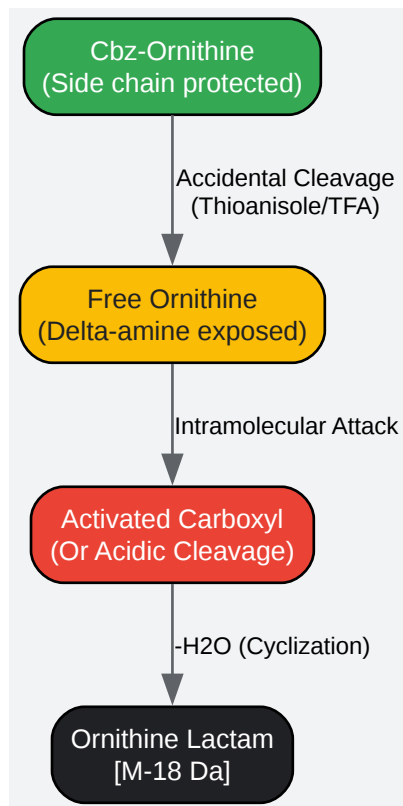
Diagnosis: Yes, this indicates Lactamization. Ornithine is prone to intramolecular cyclization, forming a six-membered lactam ring (piperidone).

Root Cause: This usually occurs if:

- The Cbz group is accidentally removed (see Module 1), exposing the delta-amine.
- The alpha-carboxyl group is activated (e.g., during coupling of the next amino acid if the side chain is unprotected).

- The peptide is exposed to basic conditions after cleavage.

Visualizing the Lactamization Pathway



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Figure 2: Pathway showing how accidental Cbz removal can lead to irreversible lactam formation.

References

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